Spectroscopic Analysis of 4-Cyclohexylpiperidine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Cyclohexylpiperidine*
CAS No.:	*14446-73-2*
Cat. No.:	*B176667*

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This technical guide provides a detailed overview of the spectroscopic data for **4-Cyclohexylpiperidine**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document presents available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside comprehensive experimental protocols for acquiring such spectra.

Spectroscopic Data Summary

The following tables summarize the available spectroscopic data for **4-Cyclohexylpiperidine** and its derivatives. Due to the limited availability of publicly accessible, complete experimental datasets for **4-Cyclohexylpiperidine**, data from closely related compounds and predicted spectra are included for comparative purposes and are duly noted.

Table 1: ^{1}H NMR Spectroscopic Data

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Compound	Solvent	Chemical Shift (δ) ppm	Multiplicity	Assignment
4-Cyclohexylpiperidine	N/A	Data not available	N/A	N/A
Piperidine (reference)	$CDCl_3$	2.79, 2.04, 1.58-1.46	m, m, m	CH_2, CH_2, CH_2

Table 2: ^{13}C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm
4-Cyclohexylpiperidine	N/A	Data not available
Piperidine (reference)	Neat	47.9, 27.3, 25.1

Note: The PubChem database indicates the existence of a ^{13}C NMR spectrum for **4-Cyclohexylpiperidine**, acquired on a Bruker WM-360 instrument. However, the specific chemical shift values are not provided in the publicly accessible data.[1]

Table 3: IR Spectroscopic Data

Compound	Technique	Wavenumber (cm^{-1})	Assignment
4-Cyclohexylpiperidine	Vapor Phase	Data mentioned as available, but specific peaks not listed.[1]	N/A
Secondary Amines (general)	N/A	3350-3310 (weak)	N-H stretch
1650-1580 (weak)	N-H bend		
1250-1020 (medium)	C-N stretch (aliphatic)		

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Note: As a secondary amine, **4-Cyclohexylpiperidine** is expected to exhibit a characteristic N-H stretching absorption in the region of 3300-3500 cm^{-1}.[2][3] Primary amines show two bands in this region, while secondary amines typically show a single, weaker band.[3][4] The C-N stretching for aliphatic amines is typically observed between 1250-1020 cm^{-1}.[3][4]

Table 4: Mass Spectrometry Data

Compound	Ionization Method	m/z	Relative Intensity	Assignment
4-Cyclohexylpiperidine Hydrochloride (Predicted)	ESI	168.17468	N/A	$[M+H]^+$
190.15662	N/A	$[M+Na]^+$		
166.16012	N/A	$[M-H]^-$		
167.16685	N/A	$[M]^+$		

Note: The predicted mass spectrometry data for the hydrochloride salt of **4-cyclohexylpiperidine** suggests the protonated molecule $[M+H]^+$ would be observed at an m/z of 168.17468.[5] The molecular ion $[M]^+$ for the free base would have an m/z of 167.1674.[5] Fragmentation of cyclic alkanes in mass spectrometry often involves the loss of small neutral molecules like ethene.[6]

Experimental Protocols

The following are detailed methodologies for obtaining NMR, IR, and MS spectra of solid organic compounds like **4-Cyclohexylpiperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR Sample Preparation:

- Weigh 5-25 mg of the solid sample for ^1H NMR, or 20-100 mg for ^{13}C NMR, into a clean, dry vial.[3]

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- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent depends on the sample's solubility.
- To ensure a homogeneous solution, gently agitate or vortex the vial.
- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a 5 mm NMR tube to remove any particulate matter.[3]
- Cap the NMR tube securely.

^{1}H NMR Spectroscopy - Data Acquisition:

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to optimize its homogeneity and achieve sharp spectral lines.
- Set the appropriate acquisition parameters, including the number of scans, pulse width, and relaxation delay. For a qualitative spectrum, 8-16 scans are typically sufficient.
- Acquire the Free Induction Decay (FID) and process the data using Fourier transformation.
- Phase the spectrum and reference it to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

^{13}C NMR Spectroscopy - Data Acquisition:

- Follow the same initial steps as for ^{1}H NMR (insertion, locking, and shimming).
- Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, a larger number of scans is required to achieve an adequate signal-to-noise ratio.
- Broadband proton decoupling is typically employed to simplify the spectrum by removing C-H coupling, resulting in a spectrum where each unique carbon atom appears as a single line.
- Acquire and process the data similarly to ^{1}H NMR.

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Infrared (IR) Spectroscopy

Thin Solid Film Method:

- Dissolve a small amount of the solid sample (a few milligrams) in a few drops of a volatile solvent (e.g., methylene chloride or acetone) in a small vial.
- Using a pipette, apply a drop of the solution onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate.
- Place the salt plate in the sample holder of the FTIR spectrometer.
- Acquire the background spectrum of the empty spectrometer.
- Acquire the sample spectrum. The instrument records the interferogram and performs a Fourier transform to generate the infrared spectrum.

Mass Spectrometry (MS)

Electron Ionization (EI) - Solid Probe Analysis:

- Place a small amount of the solid sample into a capillary tube.
- Insert the capillary tube into the direct insertion probe of the mass spectrometer.
- Introduce the probe into the ion source of the mass spectrometer, which is under high vacuum.
- Gently heat the probe to volatilize the sample directly into the ion source.
- The vaporized molecules are then bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- The resulting ions are accelerated and separated by the mass analyzer based on their mass-to-charge ratio (m/z).

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- A detector records the abundance of each ion, generating the mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **4-Cyclohexylpiperidine**.

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Spectroscopic Analysis Workflow for 4-Cyclohexylpiperidine



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